

Technical Guide: Meclizine-d8 Dihydrochloride in Bioanalytical Workflows

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Compound of Interest

Compound Name: Meclizine-d8 Dihydrochloride

Cat. No.: B12422477

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Precision Quantitation for Pharmacokinetic & Clinical Monitoring

Executive Summary

Meclizine-d8 dihydrochloride (CAS 1432062-16-2) is the deuterated stable isotope-labeled (SIL) analog of the first-generation antihistamine Meclizine. It serves as the gold-standard Internal Standard (IS) for the quantification of Meclizine in biological matrices (plasma, urine) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

This guide delineates the physicochemical properties, handling protocols, and mass spectrometric behavior of Meclizine-d8. It focuses on its critical role in correcting for ionization matrix effects and recovery variability during high-throughput bioanalysis.

Physicochemical Profile

Meclizine-d8 dihydrochloride is chemically modified by substituting eight hydrogen atoms with deuterium on the piperazine ring. This modification increases the molecular mass by 8 Daltons (Da) relative to the unlabeled drug, ensuring chromatographic co-elution while maintaining mass spectral resolution.

Table 1: Core Technical Specifications

Property	Specification
Chemical Name	1-[(4-chlorophenyl)phenylmethyl]-4-[(3-methylphenyl)methyl]-piperazine-2,2,3,3,5,5,6,6-d8, dihydrochloride
CAS Number	1432062-16-2
Molecular Formula	C ₂₅ H ₁₉ D ₈ ClN ₂ [1][2][3][4][5][6][7][8][9][10][11][12] • 2HCl
Molecular Weight	471.93 g/mol (Salt) / ~398.9 g/mol (Free Base)
Isotopic Purity	≥ 99% deuterated forms (d1-d8)
Solubility	Soluble in DMSO, Ethanol; Slightly soluble in Methanol, Chloroform; Practically insoluble in Water.[2][11]
Appearance	White to off-white crystalline solid
Melting Point	~217–224 °C (Decomposition)
pKa	~6.1 and 3.6 (Piperazine nitrogens)

Technical Application: LC-MS/MS Bioanalysis

The primary utility of Meclizine-d8 is in Isotope Dilution Mass Spectrometry (IDMS). Because the deuterium label is located on the piperazine ring, it is metabolically stable and chemically inert under standard extraction conditions.

Mechanism of Action (Internal Standardization)

In ESI-MS/MS, matrix components (phospholipids, salts) often suppress or enhance ionization efficiency. Meclizine-d8 co-elutes with Meclizine, experiencing the exact same ionization environment at the electrospray tip.

- Retention Time: Identical to Meclizine (slight deuterium isotope effect may cause negligible shift < 0.05 min).

- Extraction Recovery: Corrects for loss during Protein Precipitation (PPT) or Liquid-Liquid Extraction (LLE).

Mass Spectrometry Transitions (MRM)

Meclizine ionizes efficiently in Positive Electrospray Ionization (ESI+) mode. The fragmentation pattern typically involves the cleavage of the benzhydryl group.

- Analyte (Meclizine): Precursor m/z 391.2

Product m/z 201.1 (Chlorobenzhydryl cation).

- Internal Standard (Meclizine-d8): Precursor m/z 399.2

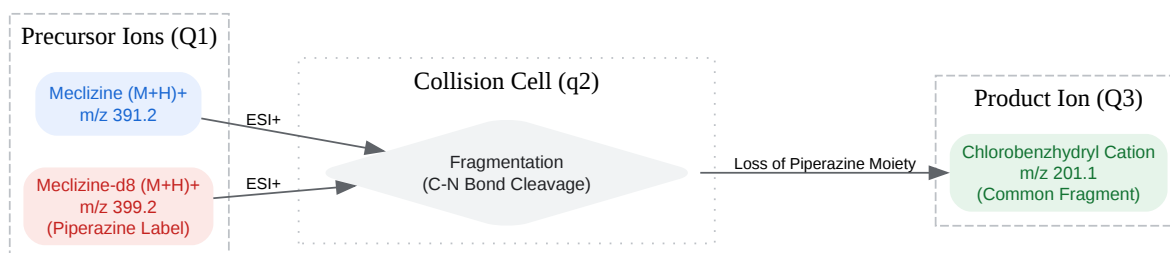
Product m/z 201.1.

Critical Note on Cross-Talk: Since the product ion (m/z 201.1) is the unlabeled chlorobenzhydryl moiety, both the analyte and the IS share the same daughter ion. Specificity is achieved solely through the 8 Da mass shift of the precursor ions (391 vs. 399). Ensure your quadrupole resolution is set to "Unit" or better to prevent isotopic overlap.

Experimental Workflow & Visualization

Diagram 1: Fragmentation & Detection Logic

This diagram illustrates the structural cleavage that dictates the MRM transitions used in bioanalysis.

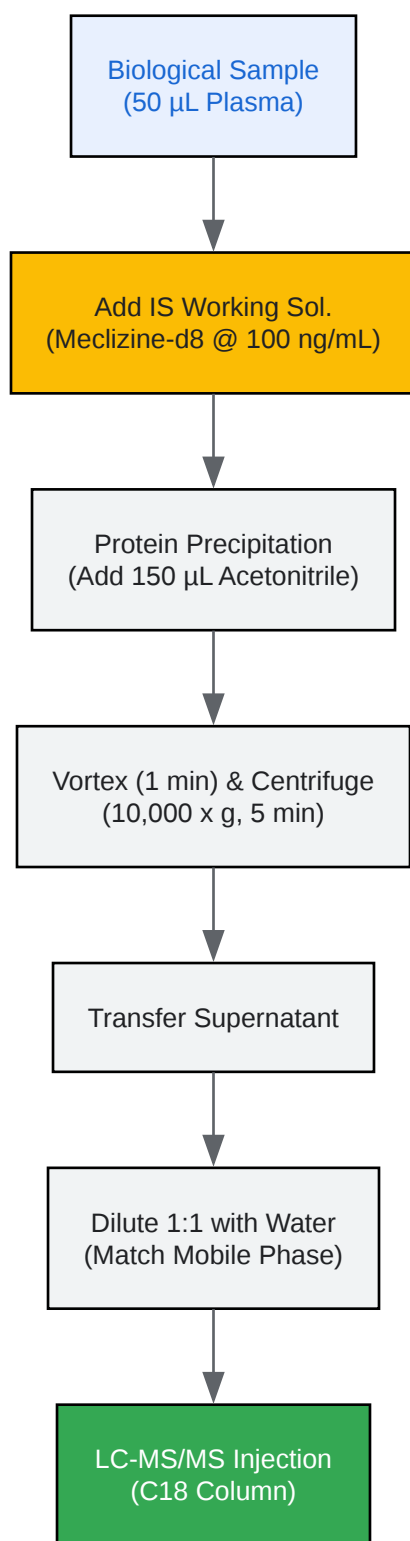


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Caption: MRM transition logic showing the common product ion generation from distinct precursors.

Diagram 2: Recommended Bioanalytical Workflow

A standard protocol for processing plasma samples using Meclizine-d8.



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Caption: Step-by-step protein precipitation workflow for plasma extraction.[5]

Detailed Protocol: Standard Preparation

Stock Solution Preparation

Objective: Create a stable 1.0 mg/mL primary stock.

- Weighing: Accurately weigh 1.0 mg of **Meclizine-d8 dihydrochloride** into a 1.5 mL amber glass vial (light sensitive).
- Solvent Choice: Dissolve in DMSO or Methanol.
 - Note: Do not use 100% water as the initial solvent due to poor solubility.
- Storage: Store at -20°C. Stability is typically >1 year if protected from light and moisture.

Working Standard (Spiking Solution)

Objective: Create a working solution for daily extraction.

- Dilution: Dilute the stock 1:1000 in 50% Methanol/Water to achieve 1.0 µg/mL.
- Final Dilution: Further dilute to 100–500 ng/mL for the final spiking solution.
- Usage: Add 10-20 µL of this solution to every study sample, standard, and QC.

Validation & Quality Assurance

To ensure data integrity (E-E-A-T), the following validation steps are mandatory per FDA/EMA guidelines:

- Isotopic Contribution Check: Inject a blank sample containing only Meclizine-d8. Monitor the analyte channel (391 → 201).
 - Acceptance Criteria: Interference must be < 5% of the LLOQ response. High isotopic purity (≥99%) usually ensures this.
- Matrix Factor: Compare the peak area of Meclizine-d8 in extracted plasma vs. neat solution.

- Goal: A consistent Matrix Factor (e.g., 0.85 - 1.15) across different lots of plasma indicates the IS is effectively tracking matrix effects.

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